

protriptyline storage conditions stability

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Compound Focus: Protriptyline

CAS No.: 438-60-8

Cat. No.: S561175

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Protriptyline Storage Conditions

Parameter	Specification
Long-term Storage Temperature	68°F to 77°F (20°C to 25°C) [1]
Short-term Transport Tolerance	59°F to 86°F (15°C to 30°C) [1]
Container	Tightly closed container [1]
Protection from	Light, moisture, and excessive heat [2]
Freezing	Should be avoided [2]

Stability and Handling for Laboratory Use

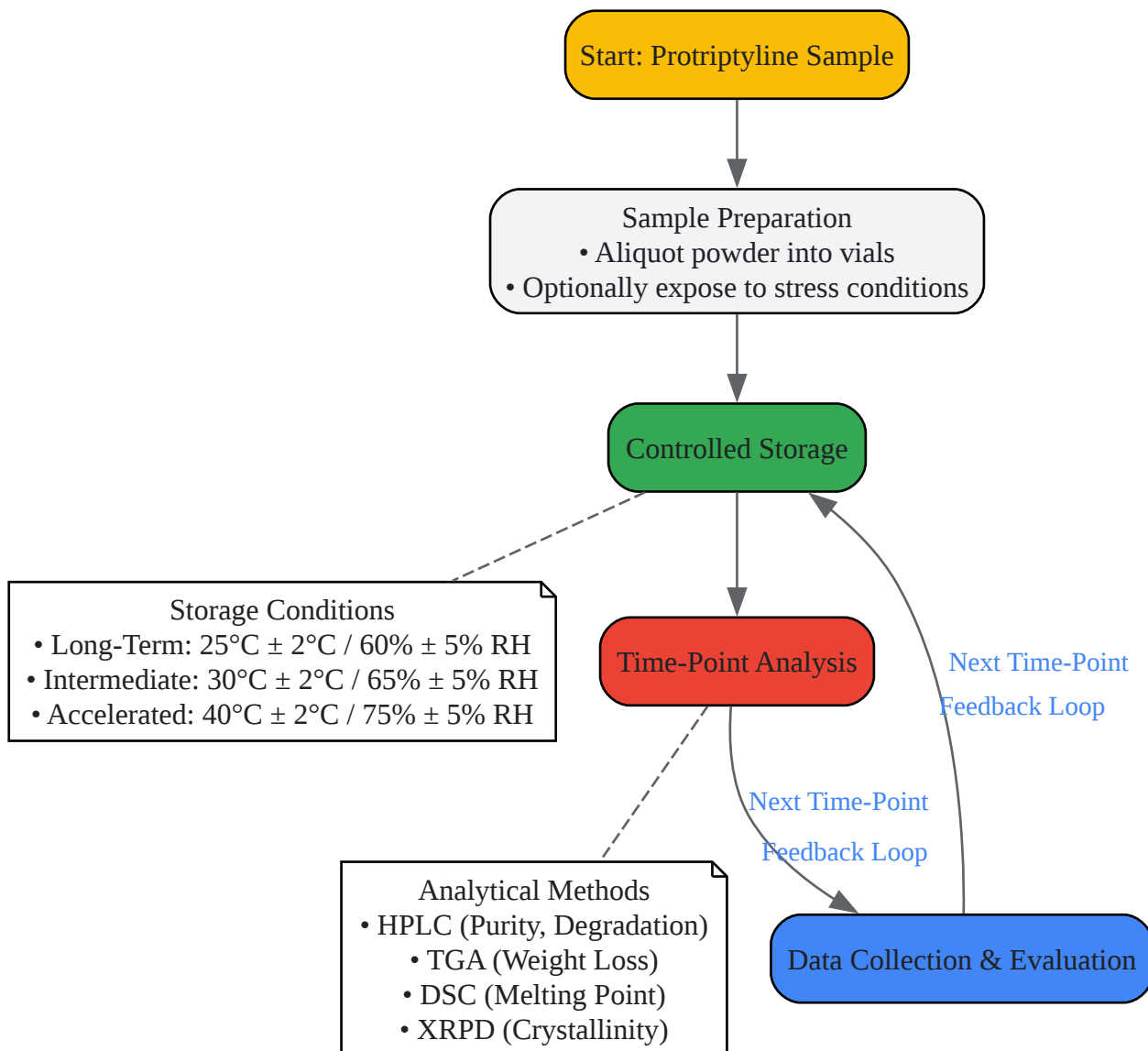
For researchers working with **protriptyline**, several chemical and physical stability factors are relevant:

- **Solubility:** The compound is freely soluble in water and soluble in dilute HCl, which is important for preparing stock solutions in an experimental setting [3].
- **Physical Form:** **Protriptyline** hydrochloride is a white, crystalline powder that is hygroscopic, meaning it can absorb moisture from the air. This underscores the importance of storing it in a tightly sealed container [4].

- **Melting Point:** The melting point is reported to be between 169°C and 171°C, which can serve as an identifier and a marker of purity for the raw material [4].

Experimental Protocol: Assessing Solid-State Stability

When conducting stability studies on **protriptyline**, you can adapt the following general protocol based on ICH guidelines.



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FAQs for Research and Development

Q1: What is the most critical factor to control during the storage of protriptyline? Maintaining a **tightly closed container** is paramount. This protects the hygroscopic powder from moisture, prevents potential contamination, and minimizes loss of the compound through spillage or static [1] [4].

Q2: Can protriptyline solutions be frozen for long-term storage? The search results do not provide specific data on the stability of **protriptyline** in solution or its freeze-thaw cycles. The recommendation to avoid freezing applies to the solid dosage form (tablets) [2]. For a chemical powder, determining the stability in various solvents and under frozen conditions would require a validated, lab-specific stability study.

Q3: What are the key indicators of protriptyline instability or degradation? While the search results do not list specific degradation products, general indicators for pharmaceuticals should be monitored. These include:

- **Physical Changes:** A noticeable change in the color or appearance of the powder (e.g., clumping due to moisture absorption) [4].
- **Purity Analysis:** A decrease in assay value or an increase in related substances as measured by techniques like HPLC [5].
- **Melting Point:** A significant change from the specified range of 169°C - 171°C can indicate a loss of purity or crystal structure [4].

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